

Quantitative Structural Data of Crown Cyclo-S₈

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Compound Focus: Octathiocane

CAS No.: 10544-50-0

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Structural Feature	Value	Description
Molecular Formula	S ₈	Cyclic octasulfur molecule [1]
Ring Conformation	Puckered "Crown"	Non-planar, puckered ring structure [1]
S-S Bond Length	203.7 pm	Length of each sulfur-sulfur bond [1]
S-S-S Bond Angle	107.8°	Angle between three adjacent sulfur atoms [1]
Dihedral Angle	98°	Angle defining the "puckering" of the ring [1]
Crystal System (α-S ₈)	Orthorhombic	The most commonly encountered polymorph in nature [1]

Experimental Characterization and Protocols

The crown conformation of cyclo-S₈ can be identified and studied using several analytical techniques. Here are the standard experimental protocols for its preparation and characterization.

Protocol 1: Crystallization of α-Sulfur (Orthorhombic S₈)

This protocol yields the most stable and commonly found form of cyclo-S₈ [1].

- **Dissolution:** Dissolve commercially available roll sulfur or flowers of sulfur in carbon disulfide (CS_2) at room temperature. A typical concentration is 35.5 g of sulfur per 100 g of CS_2 [1].
- **Filtration:** Filter the solution to remove any insoluble, polymeric sulfur components [1].
- **Crystallization:** Allow the filtered solution to evaporate slowly at ambient temperature.
- **Harvesting:** Collect the resulting greenish-yellow, orthorhombic crystals of $\alpha\text{-S}_8$. The greenish-yellow color is characteristic of pure $\alpha\text{-S}_8$; commercial samples often appear yellower due to traces of S_7 [1].

Protocol 2: Preparation of $\beta\text{-Sulfur}$ (Monoclinic S_8)

This polymorph also consists of crown S_8 rings but is only stable above 95.3°C [1].

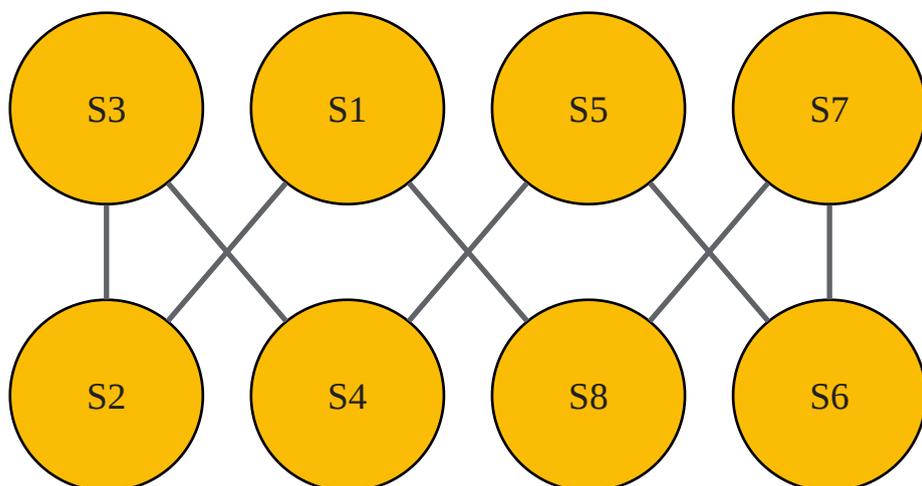
- **Melting:** Melt elemental sulfur.
- **Crystallization:** Allow the molten sulfur to crystallize at a temperature of 100°C .
- **Quenching:** Cool the crystallized product rapidly to slow down the conversion to the more stable α -sulfur [1].
- **Note:** The $\beta\text{-S}_8$ polymorph has a lower density and a monoclinic crystal structure, but the molecular S_8 ring retains the crown conformation [1].

Characterization Techniques

- **X-ray Crystallography:** This is the definitive method for determining the precise bond lengths, angles, and dihedral angles of the S_8 ring within a crystal lattice, confirming the crown structure [1].
- **High-Performance Liquid Chromatography (HPLC):** Sulfur allotropes, including cyclo- S_8 , can be manipulated in solutions of organic solvents and analyzed by HPLC to confirm the presence and purity of the S_8 rings [1].
- **Raman Spectroscopy:** Used to characterize different sulfur allotropes and polymorphs based on their vibrational signatures [2].

Crown Conformation Molecular Diagram

The following diagram visualizes the puckered crown conformation of the cyclo- S_8 molecule, illustrating its atomic connectivity and three-dimensional structure.



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(Diagram note: The diagram represents the puckered "crown" structure of the S₈ ring, with alternating sulfur atoms positioned on different planes to create the characteristic non-planar conformation.)

Importance and Research Context

Understanding the crown S₈ structure is vital in several research fields. In **lithium-sulfur batteries**, the breakdown of the S₈ ring upon discharge is a key electrochemical process. Research shows that using carbonate-based electrolytes can force a solid-phase reaction where S₈ transforms directly to Li₂S, avoiding problematic polysulfide intermediates and improving battery life [3]. In **materials science**, the γ -form of S₈ (rosickyite) has been stabilized in carbon fiber and tested as a cathode material, where it was observed to suppress polysulfide formation [1].

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References

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